Introduction: The Unique Profile of 3-tert-Butylsalicylic Acid

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Compound of Interest

Compound Name:	*3-tert-Butylsalicylic acid*
CAS No.:	*16094-30-7*
Cat. No.:	*B099869*

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In the vast landscape of coordination chemistry, the design of ligands is paramount to tailoring the properties of the resulting metal complexes. Salicylic acid and its derivatives have long been recognized as versatile ligands, capable of forming stable complexes with a wide array of metal ions.[1][2] The **3-tert-Butylsalicylic acid** variant introduces a compelling structural feature: a bulky tert-butyl group positioned ortho to the hydroxyl moiety. This group exerts significant steric and electronic influence, setting it apart from its parent compound, salicylic acid.

The primary coordination sites are the phenolic hydroxyl group and the carboxylic acid group, which can deprotonate to form a bidentate chelate with a metal center.[3] The key differentiator is the tert-butyl group, a sterically demanding substituent known to influence the coordination number, geometry, and reactivity of metal complexes.[4][5] This bulk can prevent polymerization, stabilize lower coordination numbers, and create specific pockets around the metal center, which is highly desirable for applications in catalysis and bioinorganic chemistry.[4]

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Coordination Chemistry and Structural Considerations

The coordination of **3-tert-butylsalicylic acid** to a metal ion (M^{n+}) typically proceeds via the deprotonation of both the carboxylic acid and the phenolic hydroxyl group. This results in the formation of a stable six-membered chelate ring, a common and favorable arrangement for salicylate-type ligands.

Primary Coordination Mode:

- Bidentate Chelation: The ligand acts as a bidentate, dianionic ligand, coordinating through the carboxylate oxygen and the phenolate oxygen.[3] This mode is highly prevalent and forms the basis for most of its coordination chemistry.

The steric hindrance provided by the tert-butyl group is a defining characteristic.[4] Unlike unsubstituted salicylic acid, which can sometimes form polymeric or complex polynuclear structures, the bulkiness of the tert-butyl group can enforce simpler, monomeric structures. For example, with a divalent metal ion like Cu(II) or Ni(II), a square planar or distorted tetrahedral geometry of the type ML_2 is often favored.

Bidentate coordination of 3-tert-butylsalicylate to a metal center (M^{n+}).

Synthesis and Characterization of Metal Complexes

The synthesis of metal complexes with **3-tert-butylsalicylic acid** is generally straightforward, typically involving the reaction of the ligand with a suitable metal salt in a polar solvent.

General Synthesis Workflow

The process follows a logical sequence from starting materials to the purified final product. The choice of metal salt (e.g., chloride, acetate, nitrate) and solvent can influence reaction rates and product purity.

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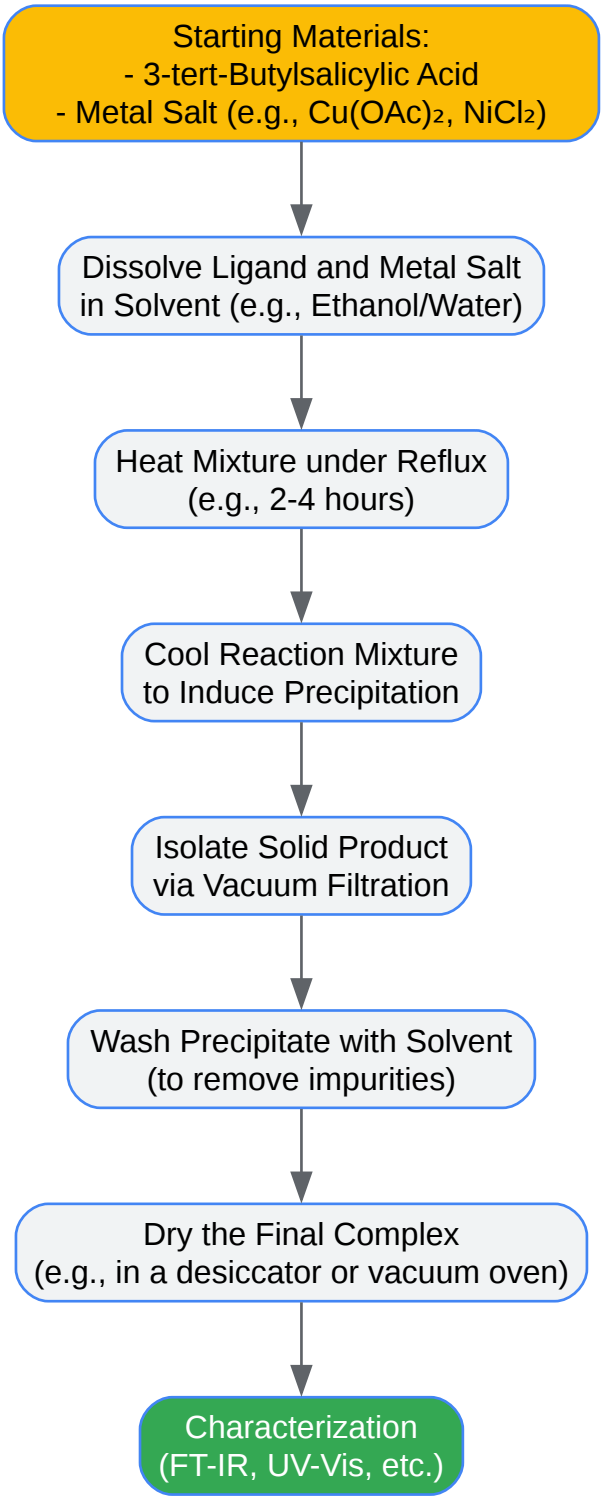

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Workflow for the synthesis and characterization of metal complexes.

Key Characterization Techniques

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Confirming the successful synthesis and elucidating the structure of the complexes requires a combination of spectroscopic and analytical methods.

Technique	Purpose & Expected Observations
FT-IR Spectroscopy	To confirm coordination of the functional groups. Expect to see the disappearance of the broad O-H stretch from the carboxylic acid, a significant shift of the C=O stretch (typically from ~1690 cm^{-1} to a lower frequency) upon coordination, and changes in the phenolic O-H region.[3][6]
UV-Visible Spectroscopy	For transition metal complexes, this technique reveals d-d electronic transitions, which are indicative of the coordination geometry (e.g., octahedral or tetrahedral) around the metal ion.[6]
Elemental Analysis	Determines the percentage composition (C, H, N) of the complex, allowing for the verification of the proposed empirical formula and the ligand-to-metal ratio.
X-ray Diffraction	Single-crystal X-ray diffraction provides the definitive solid-state structure, including precise bond lengths, bond angles, and the overall molecular geometry of the complex.[7]
Molar Conductivity	Measurements in a suitable solvent (like DMSO or DMF) can determine if the complex is electrolytic or non-electrolytic in nature.[3]

Applications and Protocols

The unique steric and electronic properties conferred by the 3-tert-butylsalicylate ligand make its metal complexes promising candidates for a range of applications.

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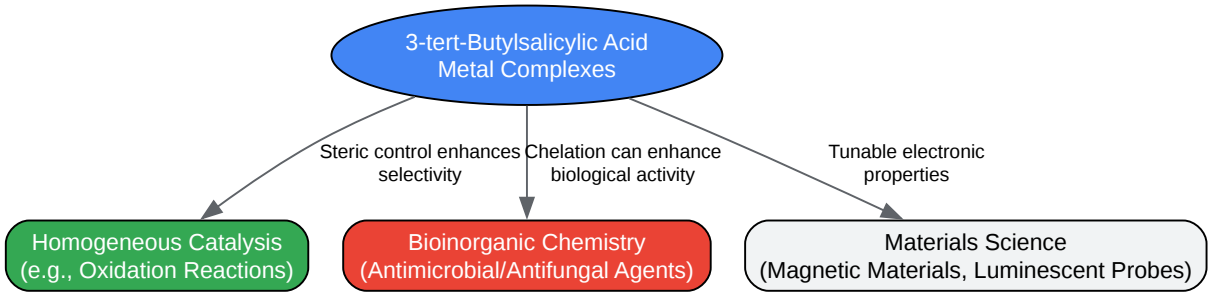

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Potential application areas for 3-tert-butylsalicylate metal complexes.

Application Note 1: Catalysis

Metal complexes derived from salicylate-type ligands are known to be active in various catalytic transformations, particularly oxidation reactions.[8] The 3-tert-butylsalicylate ligand can be used to create a sterically hindered environment around the metal center. This can be advantageous in catalysis by:

- Enhancing Selectivity: The bulky group can direct incoming substrates to bind in a specific orientation, leading to higher regioselectivity or stereoselectivity.
- Stabilizing Catalytic Intermediates: The steric bulk can protect reactive intermediates from undesirable side reactions, such as dimerization.[4]
- Improving Solubility: The lipophilic tert-butyl group can enhance the solubility of the complex in organic solvents commonly used for catalysis.

A notable example is in the catalytic oxidation of catechols to quinones, where copper or tin complexes have shown significant activity.[8]

Application Note 2: Bioinorganic and Medicinal Chemistry

Salicylic acid and its derivatives possess a broad spectrum of biological activities, including anti-inflammatory and antimicrobial effects.[9][10][11] The formation of metal complexes can

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modulate these properties, often leading to enhanced potency. This is sometimes explained by chelation theory, which suggests that the partial sharing of the metal's positive charge with the donor atoms of the ligand can increase the lipophilicity of the complex, facilitating its transport across microbial cell membranes.[3] Complexes of **3-tert-butylsalicylic acid** with metals like Cu(II), Co(II), and Ni(II) are prime candidates for screening as antifungal or antibacterial agents.[3][11]

Experimental Protocols

Protocol 1: Synthesis of Copper(II) bis(3-tert-butylsalicylate)

Objective: To synthesize a representative transition metal complex using **3-tert-butylsalicylic acid** as the ligand.

Materials:

- **3-tert-Butylsalicylic acid** (416 mg, 2.0 mmol)
- Copper(II) acetate monohydrate (200 mg, 1.0 mmol)
- Ethanol (30 mL)
- Deionized water (10 mL)
- Round-bottom flask (100 mL) with reflux condenser
- Stirring hotplate
- Vacuum filtration apparatus (Büchner funnel, filter flask)
- Filter paper

Procedure:

- Dissolution of Ligand: In the 100 mL round-bottom flask, dissolve 416 mg of **3-tert-butylsalicylic acid** in 30 mL of ethanol. Gentle heating may be required to achieve complete dissolution.

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- Dissolution of Metal Salt: In a separate beaker, dissolve 200 mg of copper(II) acetate monohydrate in 10 mL of deionized water.
- Reaction Initiation: While stirring the ligand solution, add the aqueous copper(II) acetate solution dropwise. A color change (typically to a green or blue-green) should be observed, indicating the initial formation of the complex.
- Reflux: Attach the reflux condenser to the flask and heat the mixture to reflux using the stirring hotplate. Maintain a gentle reflux for 2 hours. A precipitate should form as the reaction proceeds.
    - Causality Insight: Refluxing provides the necessary thermal energy to ensure the complete deprotonation of the ligand and its coordination to the copper center, driving the reaction to completion.
- Isolation: After 2 hours, turn off the heat and allow the mixture to cool slowly to room temperature, then further cool in an ice bath for 30 minutes to maximize precipitation.
- Filtration and Washing: Collect the solid product by vacuum filtration using a Büchner funnel. Wash the precipitate with a small amount of cold ethanol (2 x 5 mL) to remove any unreacted starting materials or soluble impurities.
- Drying: Transfer the collected solid to a watch glass and dry it in a desiccator over anhydrous calcium chloride or in a vacuum oven at 60 °C for several hours until a constant weight is achieved.

Protocol 2: Characterization by FT-IR Spectroscopy

Objective: To obtain an infrared spectrum of the synthesized copper(II) complex to verify the coordination of the ligand.

Materials:

- Synthesized copper(II) bis(3-tert-butylsalicylate)
- Potassium bromide (KBr), IR-grade
- Agate mortar and pestle

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- Hydraulic press for KBr pellets
- FT-IR spectrometer

Procedure:

- Sample Preparation: Take approximately 1-2 mg of the dried complex and ~100 mg of KBr powder. Grind the two together thoroughly in the agate mortar until a fine, homogeneous powder is obtained.
- Pellet Formation: Transfer the powder to the die of the hydraulic press and apply pressure (typically 7-10 tons) for several minutes to form a thin, transparent KBr pellet.
  - Self-Validating System: The pellet should be transparent or translucent. An opaque or cloudy pellet indicates insufficient grinding or pressure and may result in a poor-quality spectrum.
- Data Acquisition: Place the KBr pellet in the sample holder of the FT-IR spectrometer. Record the spectrum, typically over the range of 4000-400 cm^{-1}.
- Data Analysis:
  - Confirm the absence of a broad O-H stretch around 3000 cm^{-1} (from the carboxylic acid).
  - Identify the C=O stretching frequency of the coordinated carboxylate group (expected around 1550-1610 cm^{-1}).
  - Compare this spectrum to that of the free **3-tert-butylsalicylic acid** ligand to confirm the shifts upon coordination.

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